

# DIPSO sodium salt pH range

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## Compound of Interest

Compound Name: DIPSO sodium salt

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An In-depth Technical Guide to **DIPSO Sodium Salt**: pH Range and Applications

## Introduction

3-[N,N-Bis(2-hydroxyethyl)amino]-2-hydroxypropanesulfonic acid (DIPSO) and its sodium salt are zwitterionic biological buffers, often categorized as "Good's buffers".<sup>[1]</sup> These buffers are widely utilized in biochemistry, molecular biology, and cell culture to maintain a stable pH environment, which is critical for the structure and function of biological molecules and the accuracy of experimental results.<sup>[1][2]</sup> **DIPSO sodium salt** is particularly valued for its buffering capacity in the physiological pH range.<sup>[3]</sup> This guide provides a comprehensive overview of the physicochemical properties, buffering performance, and applications of **DIPSO sodium salt** for researchers, scientists, and drug development professionals.

## Physicochemical Properties of DIPSO and its Sodium Salt

DIPSO is a white crystalline powder that is readily soluble in water.<sup>[2][4][5]</sup> Its properties, along with those of its sodium salt, make it a reliable choice for various laboratory applications.

Property	DIPSO	DIPSO Sodium Salt	Citations
CAS Number	68399-80-4	102783-62-0	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>7</sub> H <sub>17</sub> NO <sub>6</sub> S	C <sub>7</sub> H <sub>16</sub> NO <sub>6</sub> SNa	<a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	~243.2 g/mol	265.26 g/mol	<a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Appearance	White crystalline powder	White crystalline powder	<a href="#">[4]</a> <a href="#">[5]</a>

## Buffering Performance and pH Range

The effectiveness of a buffer is determined by its pKa, the pH at which the acidic and basic forms of the buffer are present in equal concentrations. The useful buffering range for a buffer is generally considered to be  $pK_a \pm 1$  pH unit.

Parameter	Value	Citations
Useful pH Range	7.0 – 8.2	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>
pKa at 25°C	7.52 - 7.6	<a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[12]</a>
Thermodynamic pKa (pKa <sup>0</sup> at 25°C)	7.635	<a href="#">[13]</a>

The pKa of a buffer is influenced by both temperature and the concentration of the buffer solution.[\[13\]](#) For DIPSO, the change in pKa with temperature ( $d(pK_a)/dT$ ) is approximately -0.023, indicating that the pKa decreases as the temperature rises.[\[13\]](#) This is an important consideration when preparing buffers for experiments conducted at temperatures other than 25°C. The thermodynamic pKa (pKa<sup>0</sup>) is the pKa at an infinite dilution, providing a true constant for the buffer.[\[13\]](#)

## Experimental Protocols

### Preparation of a DIPSO Buffer Solution (e.g., 0.2 M, pH 7.6)

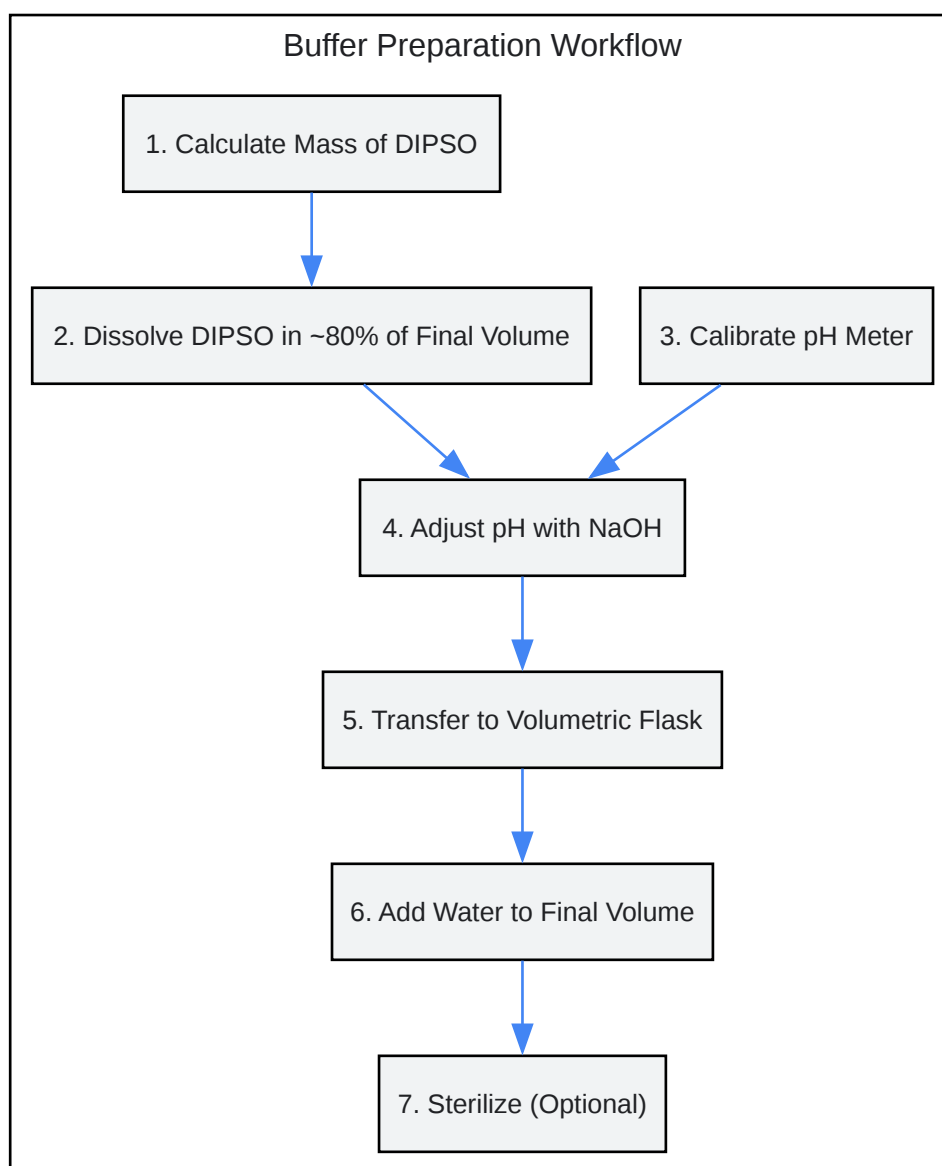
This protocol outlines the steps to prepare a 0.2 M DIPSO buffer solution with a target pH of 7.6.

Materials:

- DIPSO (free acid, MW: 243.2 g/mol )
- Sodium hydroxide (NaOH), 1 M solution
- Deionized or distilled water
- pH meter, calibrated
- Magnetic stirrer and stir bar
- Volumetric flask (e.g., 1 L)
- Beaker

Procedure:

- Calculate the required mass of DIPSO: For 1 liter of a 0.2 M solution, you will need:  $0.2 \text{ mol/L} \times 243.2 \text{ g/mol} = 48.64 \text{ g}$
- Dissolve DIPSO: Add approximately 800 mL of deionized water to a beaker. Place the stir bar in the beaker and add the 48.64 g of DIPSO powder. Stir until fully dissolved.
- Adjust pH: Place the calibrated pH electrode in the solution. Slowly add the 1 M NaOH solution dropwise while monitoring the pH. Continue adding NaOH until the pH reaches 7.6.
- Final Volume Adjustment: Carefully transfer the solution to a 1 L volumetric flask. Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure all the buffer is transferred. Add deionized water to bring the final volume to the 1 L mark.
- Sterilization (Optional): If required for your application, the buffer solution can be sterilized by filtering through a 0.22  $\mu\text{m}$  filter.[\[11\]](#)



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A generalized workflow for preparing a DIPSO buffer solution.

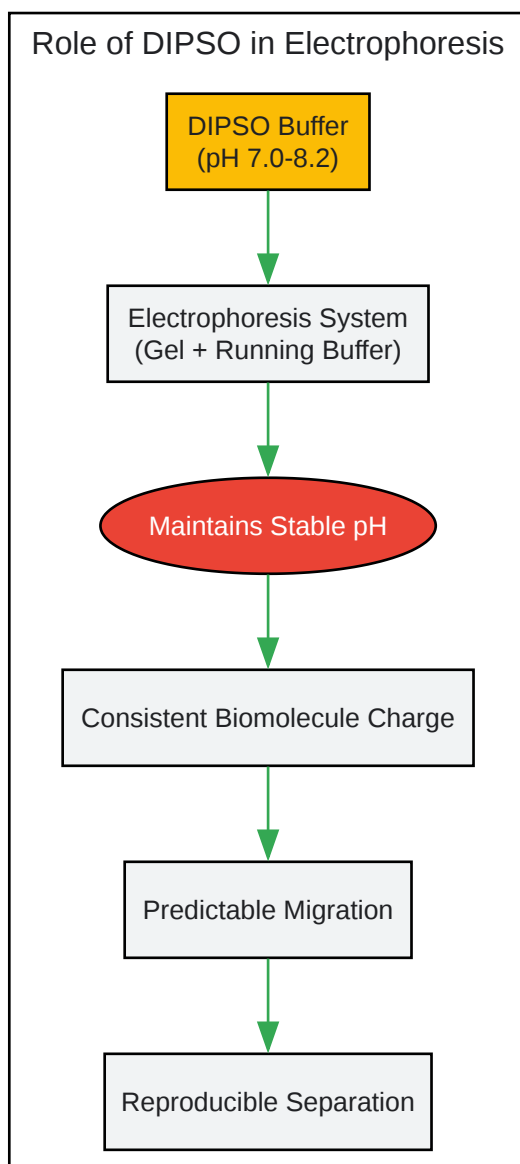
## Applications in Research and Drug Development

The stable pH range provided by DIPSO makes it a valuable component in numerous biological and biochemical procedures.<sup>[1][4]</sup>

- Electrophoresis: DIPSO is used to maintain a constant pH in electrophoresis systems for the separation of proteins and nucleic acids.<sup>[2]</sup> A stable pH ensures that the charge state of

these biomolecules remains consistent, leading to predictable migration and reproducible results.[\[1\]](#)[\[2\]](#)

- **Chromatography:** In techniques like ion-exchange chromatography, a stable pH is crucial for the specific binding and elution of molecules, thereby improving the separation efficiency and purity of proteins.[\[1\]](#)
- **Enzyme Assays:** Many enzymes exhibit optimal activity within a narrow pH range. DIPSO's buffering capacity between pH 7.0 and 8.2 is suitable for studying the kinetics and activity of various enzymes under physiological conditions.[\[1\]](#)
- **Diagnostic Tests:** The buffer is used in various diagnostic assays that require a stable physiological pH for accurate and reliable outcomes.[\[4\]](#)
- **Cell Culture:** While not as common as HEPES, DIPSO can be used in cell culture media to maintain pH stability, which is essential for cell viability and growth.



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The role of DIPSO buffer in ensuring reproducible electrophoresis results.

## Limitations and Considerations

While DIPSO is a versatile buffer, there are some limitations to consider:

- **Metal Ion Chelation:** DIPSO has been reported to weakly bind or form complexes with certain metal ions, such as cobalt (II) and nickel (II).<sup>[13]</sup> This can be a consideration in experiments where the concentration of these metal ions is critical.

- Solubility: It is almost insoluble in most organic solvents.[1]

## Conclusion

**DIPSO sodium salt** is a high-purity, zwitterionic buffer with a reliable buffering range of 7.0 to 8.2.[4][7][14] Its ability to maintain a stable pH in this near-physiological range makes it an indispensable tool for researchers in various fields, including molecular biology, biochemistry, and drug development. By understanding its physicochemical properties, buffering performance, and proper preparation protocols, scientists can effectively utilize DIPSO to ensure the accuracy, reproducibility, and validity of their experimental findings.

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